

Introduction: The Significance of Solid-State Structure in Pharmaceutical Building Blocks

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Compound of Interest

Compound Name: *Tert-butyl (1-methyl-4-oxocyclohexyl)carbamate*

CAS No.: 412293-43-7

Cat. No.: B1592430

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Tert-butyl (1-methyl-4-oxocyclohexyl)carbamate is a key synthetic intermediate in the development of various pharmaceutically active compounds, including Janus kinase (JAK) inhibitors which are pivotal in treating autoimmune diseases and cancer. While its role as a molecular scaffold is well-established, a comprehensive understanding of its three-dimensional structure in the solid state is crucial. The precise conformation of the cyclohexyl ring, the orientation of its functional groups, and the intermolecular interactions governing its crystal packing directly influence its physical and chemical properties. These properties include solubility, stability, and reactivity, which are critical parameters in drug substance formulation and manufacturing.

This guide provides a comprehensive, field-proven methodology for the de novo determination of the single-crystal X-ray structure of **Tert-butyl (1-methyl-4-oxocyclohexyl)carbamate**. It is designed for researchers, scientists, and drug development professionals, moving beyond a simple protocol to explain the causality behind key experimental choices, ensuring a self-validating and robust scientific process.

Part 1: Synthesis and High-Purity Material

Preparation

The prerequisite for growing high-quality single crystals is the availability of ultrapure material. The presence of impurities, even at low levels, can inhibit nucleation or be incorporated into the crystal lattice, leading to disorder and poor diffraction quality.

Synthetic Protocol: Boc Protection

The target compound is readily synthesized via the protection of 4-amino-4-methylcyclohexanone using di-tert-butyl dicarbonate (Boc₂O).

Step-by-Step Synthesis:

- **Reaction Setup:** Dissolve 4-amino-4-methylcyclohexanone hydrochloride (1.0 eq) in a 1:1 mixture of Dichloromethane (DCM) and water. Cool the solution to 0 °C in an ice bath.
- **Base Addition:** Add sodium bicarbonate (NaHCO₃, 2.5 eq) portion-wise to neutralize the hydrochloride and create a basic environment.
- **Boc Anhydride Addition:** Slowly add a solution of di-tert-butyl dicarbonate (1.1 eq) in DCM to the stirring reaction mixture.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is fully consumed.
- **Workup & Extraction:** Separate the organic layer. Extract the aqueous layer twice with DCM. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. The resulting crude product should be purified by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield the title compound as a white solid. Purity should be assessed by ¹H NMR and LC-MS to be >99.5%.

Part 2: The Art of Single Crystal Growth

Crystallization is a process of controlled precipitation where molecules self-assemble from a supersaturated solution into a highly ordered, three-dimensional lattice. The choice of method is critical and often empirical.

Selecting a Crystallization Strategy

For a moderately polar molecule like **Tert-butyl (1-methyl-4-oxocyclohexyl)carbamate**, several techniques are viable. The goal is to approach the point of supersaturation slowly, allowing for the formation of a single nucleation point from which a large, well-ordered crystal can grow.

Common Crystallization Techniques:

- **Slow Evaporation:** A solution of the compound is left in a loosely covered vial, allowing the solvent to evaporate slowly over days or weeks, thus gradually increasing the concentration.
- **Vapor Diffusion:** A concentrated solution of the compound in a low-boiling-point solvent is placed in a sealed container with a larger reservoir of a high-boiling-point "anti-solvent" in which the compound is insoluble. The vapor of the more volatile solvent slowly diffuses into the anti-solvent reservoir, inducing crystallization.
- **Slow Cooling:** A saturated solution is prepared at an elevated temperature and then cooled slowly. As the temperature decreases, the solubility drops, leading to crystallization.

Protocol: Crystallization by Slow Evaporation

This is often the simplest and most successful starting point.

- **Solvent Screening:** Test the solubility of the compound (~5-10 mg) in a range of solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, hexanes) to find a solvent in which it is moderately soluble. A good starting point is a binary solvent system. For this compound, an ethyl acetate/hexane mixture is a promising choice.
- **Solution Preparation:** Dissolve approximately 20-30 mg of the purified compound in a minimal amount of ethyl acetate (a "good" solvent) in a small, clean glass vial.

- **Inducing Saturation:** Add hexane (an "anti-solvent") dropwise until the solution becomes faintly turbid, indicating it is nearing saturation. Add one or two more drops of ethyl acetate to redissolve the precipitate.
- **Crystal Growth:** Cover the vial with a cap containing a few pinholes. This allows for very slow evaporation. Place the vial in a vibration-free location at a constant temperature.
- **Monitoring:** Observe the vial daily. High-quality crystals should appear within a few days to two weeks. They should be clear, well-formed, and have distinct facets.

Part 3: Single-Crystal X-ray Diffraction (SC-XRD)

Data Collection

SC-XRD is the definitive technique for determining the precise arrangement of atoms in a crystal. It involves irradiating a single crystal with a focused beam of X-rays and measuring the resulting diffraction pattern.

Experimental Workflow

The process from crystal to data is a systematic workflow, as illustrated below.

Caption: Workflow for SC-XRD data collection and processing.

Step-by-Step Data Acquisition Protocol:

- **Crystal Selection:** Under a polarized light microscope, select a suitable crystal (typically 0.1-0.3 mm in each dimension) that is free of cracks and defects.
- **Mounting:** Affix the crystal to the tip of a glass fiber or a cryo-loop using a minimal amount of inert oil (e.g., Paratone-N).
- **Cryo-cooling:** Mount the crystal on the goniometer head of the diffractometer and immediately cool it in a stream of cold nitrogen gas, typically to 100 K (-173 °C). This minimizes thermal motion of the atoms and reduces radiation damage, leading to higher quality data.

- **Data Collection:** The data is collected using a modern diffractometer equipped with a high-intensity X-ray source (e.g., Mo K α , $\lambda = 0.71073 \text{ \AA}$) and a sensitive detector (e.g., a CMOS detector). The instrument software calculates an optimal strategy to collect a complete and redundant dataset by rotating the crystal through a series of angles (scans).
- **Data Reduction:** After collection, the raw diffraction images are processed. This involves integrating the intensity of each reflection, correcting for experimental factors (like Lorentz and polarization effects), and merging redundant measurements to produce a final reflection file.

Table 1: Typical Data Collection and Refinement Parameters (Hypothetical)

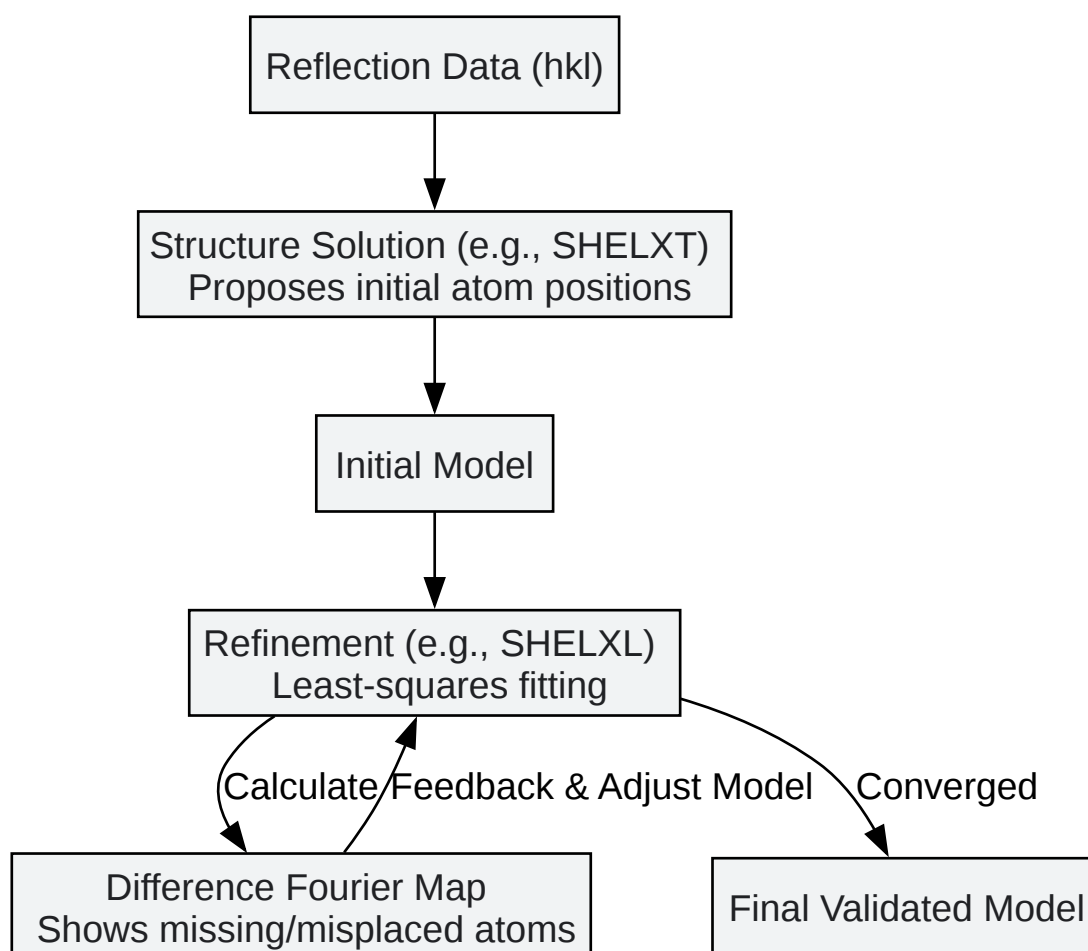
Parameter	Value	Significance
Formula	$C_{12}H_{21}NO_3$	Chemical formula of the compound.
Formula Weight	227.30 g/mol	Molar mass.
Temperature	100(2) K	Low temperature minimizes atomic vibrations.
Wavelength (Mo $K\alpha$)	0.71073 Å	Standard X-ray source for small molecule crystallography.
Crystal System	Monoclinic	A likely crystal system for a molecule of this symmetry.
Space Group	P2 ₁ /c	A common, centrosymmetric space group.
Unit Cell Dimensions	$a = 10.5 \text{ Å}, b = 8.2 \text{ Å}, c = 15.1 \text{ Å}$	The dimensions of the repeating unit of the crystal lattice.
$\alpha = 90^\circ, \beta = 98.5^\circ, \gamma = 90^\circ$	The angles of the repeating unit.	
Volume	1285 Å^3	The volume of the unit cell.
Z	4	Number of molecules in the unit cell.
$R_1 (I > 2\sigma(I))$	< 0.05	A key indicator of the agreement between the model and the observed data.
wR_2 (all data)	< 0.12	A weighted R-factor that includes all data.
Goodness-of-Fit (S)	~ 1.0	Should be close to 1 for a good model.

Part 4: Structure Solution and Refinement

This stage involves converting the processed diffraction data into a chemically meaningful 3D model of the molecule and its arrangement in the crystal.

The Path from Data to Model

The core challenge is the "phase problem": the diffraction experiment measures the intensities of the reflections, but the phase information is lost. Modern computational methods have largely solved this issue for small molecules.



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Caption: The iterative cycle of crystallographic structure refinement.

Refinement Protocol:

- **Structure Solution:** The reflection data is input into a program like SHELXT, which uses "dual-space" methods to find the initial positions of most non-hydrogen atoms.

- **Initial Refinement:** The initial model is refined against the experimental data using a full-matrix least-squares program like SHELXL. In this process, the atomic positions and their anisotropic displacement parameters (which model thermal vibration) are adjusted to minimize the difference between the observed and calculated structure factors.
- **Atom Assignment and Hydrogen Placement:** Missing non-hydrogen atoms are located in the difference electron density map. Hydrogen atoms are typically placed in calculated geometric positions and refined using a "riding model."
- **Final Refinement Cycles:** The model is refined until convergence, meaning that further cycles of refinement do not produce significant changes in the model parameters or the R-factors. The final model is then validated using tools like PLATON or the IUCr's checkCIF service.

Part 5: Analysis of the Final Structure

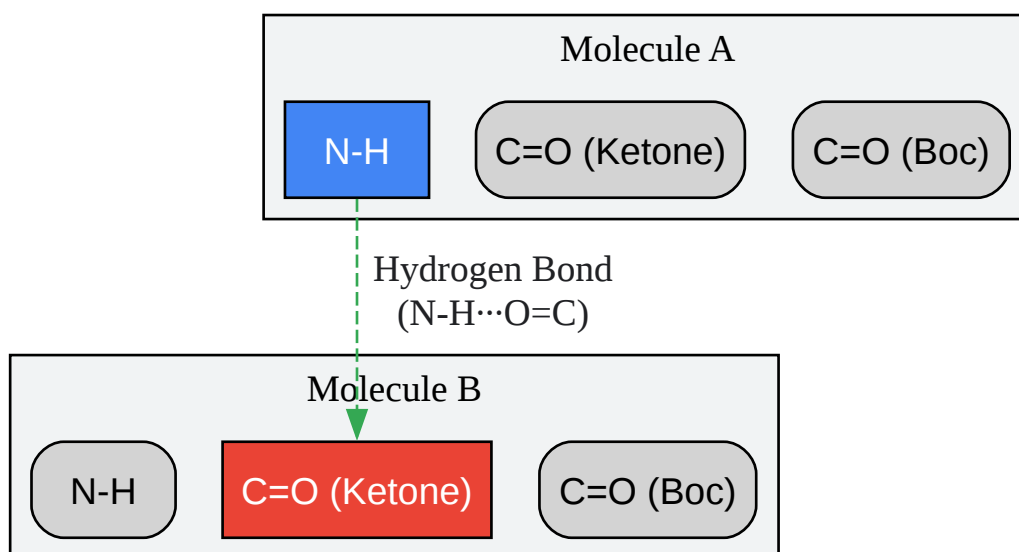
The refined crystal structure provides a wealth of information.

Molecular Conformation

The analysis would reveal the precise 3D shape of the molecule. The cyclohexanone ring is expected to adopt a stable chair conformation. The analysis will determine the orientation of the substituents: whether the C1-methyl and C1-N-Boc groups are in axial or equatorial positions. This conformation is critical as it dictates how the molecule presents its functional groups for intermolecular interactions.

Intermolecular Interactions and Supramolecular Assembly

In the solid state, molecules do not exist in isolation. They pack together, stabilized by a network of non-covalent interactions. For **Tert-butyl (1-methyl-4-oxocyclohexyl)carbamate**, the key interaction is expected to be hydrogen bonding between the amide N-H group of one molecule and the carbonyl oxygen (either the ketone or the carbamate) of a neighboring molecule.



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Caption: Visualization of a potential hydrogen bonding motif.

This hydrogen bonding likely links the molecules into chains or sheets, which then pack together through weaker van der Waals interactions to form the final 3D crystal lattice. Understanding this packing is essential for predicting properties like crystal morphology and mechanical strength.

Conclusion

Determining the single-crystal structure of **Tert-butyl (1-methyl-4-oxocyclohexyl)carbamate** is a multi-step process that combines careful synthesis, meticulous crystallization, precise X-ray diffraction measurements, and sophisticated computational refinement. The resulting 3D model provides invaluable, atom-level insight into the compound's conformation and packing, which are fundamental to controlling its properties in the context of pharmaceutical development and manufacturing. This guide outlines an authoritative and self-validating workflow to achieve this critical characterization.

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Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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